Technical Support Center: Understanding Potential Off-Target Effects of SHMT Inhibitors

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Compound of Interest

Compound Name:	*SHMT-IN-3*
CAS No.:	*330638-43-2*
Cat. No.:	*B12946315*

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Disclaimer: The specific inhibitor "**SHMT-IN-3**" is not referenced in the currently available scientific literature. This guide focuses on the well-characterized, potent, and selective pyrazolopyran-based serine hydroxymethyltransferase (SHMT) inhibitors, SHIN1 and SHIN2, to address general concerns and troubleshooting strategies relevant to this class of compounds.

Frequently Asked Questions (FAQs)

Q1: How selective are pyrazolopyran-based SHMT inhibitors like SHIN1 and SHIN2?

Pyrazolopyran-based inhibitors such as SHIN1 have been developed to be highly potent and selective dual inhibitors of human cytosolic SHMT1 and mitochondrial SHMT2.[1][2] Extensive on-target activity has been validated through genetic and metabolomic approaches.[1] For instance, the metabolic changes induced by SHIN1 closely mirror those observed in SHMT1/2 double-knockout cells, suggesting a high degree of selectivity for the one-carbon metabolism pathway.[1] While SHIN1 itself has poor pharmacokinetic properties for in vivo studies, the related compound SHIN2 was developed for in vivo use and also demonstrates on-target activity.[3]

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Q2: What are the expected on-target metabolic effects of SHMT inhibition?

Inhibition of SHMT blocks the conversion of serine to glycine and the transfer of a one-carbon unit to tetrahydrofolate (THF). This leads to predictable changes in cellular metabolism:

- Accumulation of purine biosynthetic intermediates: A buildup of intermediates immediately upstream of one-carbon dependent reactions, such as aminoimidazole carboxamide ribotide (AICAR) and glycinamide ribonucleotide (GAR), is a key indicator of on-target SHMT inhibition.[3]
- Depletion of downstream metabolites: A decrease in nucleotide triphosphates (ATP and GTP) and thymidine triphosphate (dTTP) is expected due to the block in one-carbon unit availability for their synthesis.
- Rescue by formate: The cytotoxic and metabolic effects of SHMT inhibition can be rescued by the addition of sodium formate, which can provide a source of one-carbon units downstream of SHMT.[1][3]

Q3: I am observing unexpected cellular phenotypes with my SHMT inhibitor. Could these be due to off-target effects?

While pyrazolopyran-based inhibitors are generally selective, unexpected phenotypes should be carefully investigated. A key step in troubleshooting is to perform a formate rescue experiment. If the observed phenotype is reversed by the addition of formate, it is highly likely to be an on-target effect of SHMT inhibition.[1] If the phenotype persists despite formate rescue, off-target effects should be considered. Untargeted metabolomics analysis can also be a powerful tool to determine if there are widespread metabolic changes inconsistent with SHMT inhibition.[1]

Q4: Are there any known off-targets for pyrazolopyran-based SHMT inhibitors?

Current literature on SHIN1 and SHIN2 suggests a high degree of selectivity, with no significant off-target effects reported against other folate pathway enzymes based on metabolic profiling.[3] The changes in metabolite abundances upon treatment with these inhibitors are largely confined to the one-carbon metabolism pathway and can be rescued by formate, supporting their on-target activity.[1] However, comprehensive kinase profiling or broader panel screening

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data for these specific compounds is not readily available in the public domain. For any novel inhibitor, it is always advisable to perform broad off-target screening.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
High cell toxicity at low concentrations	On-target effect in sensitive cell lines (e.g., B-cell lymphomas with defective glycine import).[1]	1. Perform a formate rescue experiment. If toxicity is rescued, it is likely an on-target effect. 2. Measure glycine levels in your cell line; low intracellular glycine can increase sensitivity.
Variability in experimental results	Compound instability or degradation. SHIN1 is known to be unstable in liver microsome assays.[2]	1. Ensure proper storage of the compound at -20°C. 2. Prepare fresh stock solutions in DMSO for each experiment.
Unexpected changes in signaling pathways unrelated to one-carbon metabolism	Potential off-target effect.	1. Perform a formate rescue experiment. 2. Conduct untargeted metabolomics to look for widespread metabolic perturbations. 3. Consider performing a broad kinase or receptor screening panel to identify potential off-targets.
No observable effect on cell proliferation	Insufficient intracellular concentration or high intrinsic SHMT activity.	1. Confirm cellular uptake of the inhibitor. 2. Increase the concentration of the inhibitor. 3. Use cell lines with known sensitivity to SHMT inhibition as a positive control.

Quantitative Data: Inhibitory Activity of Pyrazolopyran-Based SHMT Inhibitors

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Compound	Target	IC50 (in vitro)	Cell-Based IC50 (HCT-116)	Reference
SHIN1	SHMT1	5 nM	870 nM	[2]
	SHMT2	13 nM		[2]
Compound 2.12	SHMT1	57.9 ± 5.5 µM	11.5 - 34 µM (lung cancer cells)	[4]
	SHMT2	227.2 ± 38.0 µM		[4]

Experimental Protocols

Biochemical Assay for SHMT Inhibition (Spectrophotometric)

This assay measures the formation of a quinonoid intermediate when both glycine and a folate substrate are bound to SHMT, which can be monitored spectrophotometrically.

- Reagents: Purified human SHMT1 or SHMT2, glycine, leucovorin (a stable folate analog), and the test inhibitor.
- Procedure: a. To a solution of the SHMT enzyme, add a saturating concentration of glycine. b. Add varying concentrations of the test inhibitor. c. Initiate the reaction by adding leucovorin. d. Measure the absorbance at 500 nm to monitor the formation of the quinonoid intermediate.
- Analysis: The inhibition constant (Ki) can be determined by competitive binding analysis against the known folate substrate.[5]

Cell-Based Assay for On-Target Activity (Metabolite Rescue)

This assay confirms that the cytotoxic effects of the inhibitor are due to the inhibition of SHMT.

- Cell Culture: Plate cells of interest at a suitable density.

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- Treatment: Treat cells with a dose-response of the SHMT inhibitor in the presence or absence of 1 mM sodium formate.
- Incubation: Incubate for a period relevant to the cell doubling time (e.g., 48-72 hours).
- Analysis: Measure cell viability using a standard method (e.g., CellTiter-Glo®, crystal violet staining). A rightward shift in the dose-response curve in the presence of formate indicates on-target activity.[1]

Metabolomics and Isotope Tracing for Selectivity Assessment

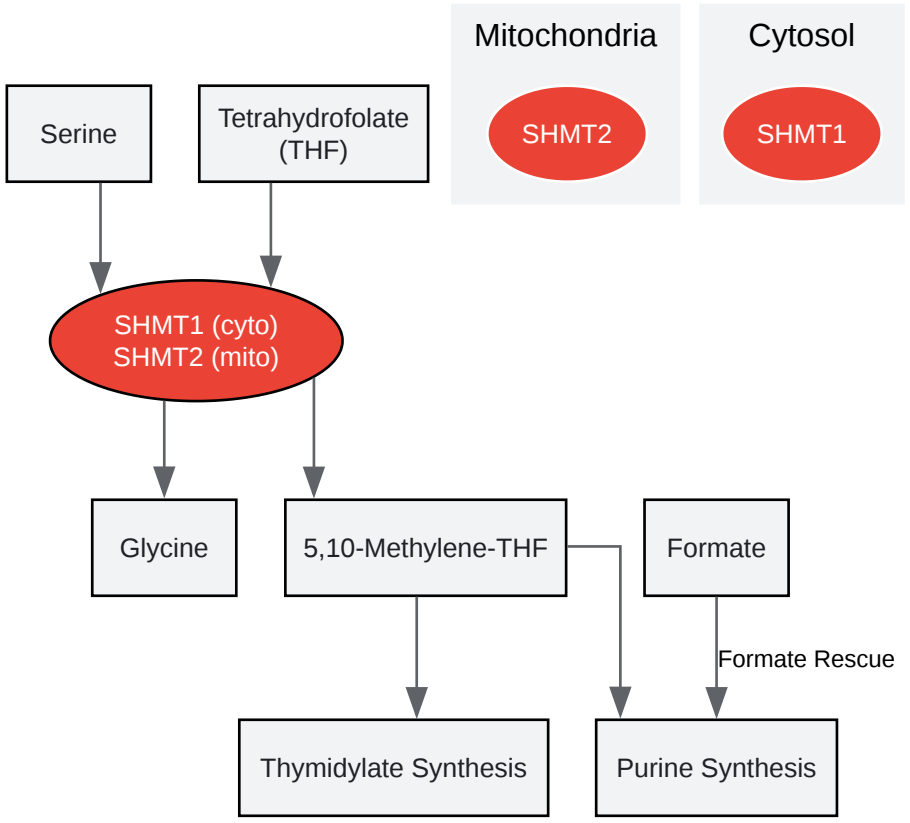
This method provides a global view of the metabolic effects of the inhibitor to assess its selectivity.

- Cell Culture and Labeling: Culture cells in media containing a stable isotope-labeled precursor, such as U-13C-serine.
- Treatment: Treat the cells with the SHMT inhibitor or a vehicle control (e.g., DMSO).
- Metabolite Extraction: After a defined period (e.g., 24 hours), quench metabolism and extract intracellular metabolites.
- LC-MS Analysis: Analyze the extracts using liquid chromatography-mass spectrometry (LC-MS) to measure the levels of various metabolites and their isotopic labeling patterns.
- Analysis: Compare the metabolic profiles of inhibitor-treated cells to control cells and to cells with genetic knockout of SHMT. A close match between the inhibitor-treated and knockout profiles indicates high selectivity.[1][3]

Visualizations

Signaling Pathway: One-Carbon Metabolism

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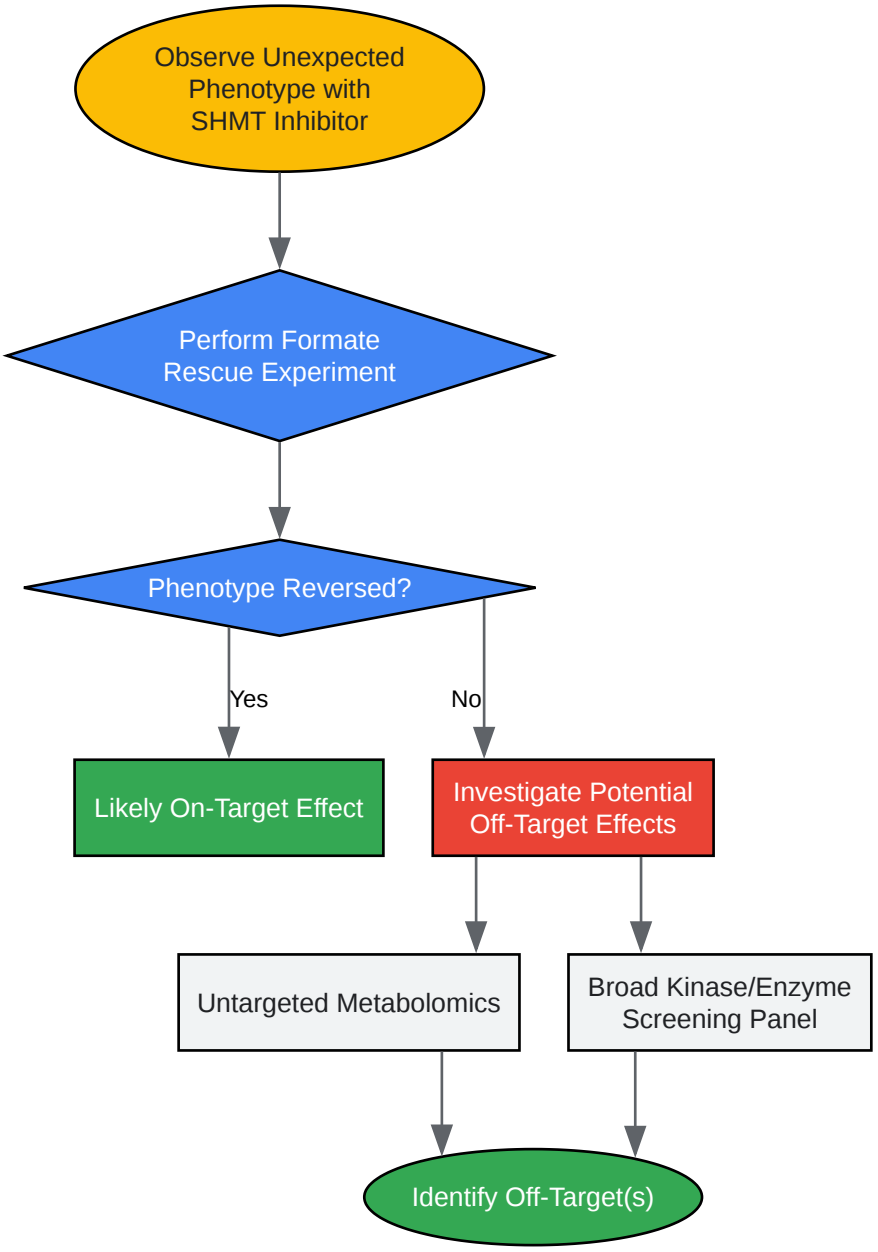


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Caption: The central role of SHMT in one-carbon metabolism.

Experimental Workflow: Assessing Off-Target Effects

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Caption: A logical workflow for troubleshooting unexpected phenotypes.

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